

Safe handling and storage procedures for 2,4-Dichlorotoluene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dichlorotoluene

Cat. No.: B165549

[Get Quote](#)

Technical Support Center: 2,4-Dichlorotoluene

This guide provides comprehensive safety, handling, and storage procedures for **2,4-Dichlorotoluene**, designed for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,4-Dichlorotoluene**?

A1: **2,4-Dichlorotoluene** is a combustible liquid and vapor that can cause irritation to the eyes, skin, and respiratory tract.^[1] It may also cause gastrointestinal irritation if ingested.^[1] The substance is toxic to aquatic life with long-lasting effects.^{[2][3][4]}

Q2: What personal protective equipment (PPE) is required when handling **2,4-Dichlorotoluene**?

A2: When handling **2,4-Dichlorotoluene**, it is essential to use appropriate personal protective equipment. This includes:

- Eye/Face Protection: Safety glasses with side-shields or chemical safety goggles.^{[2][3]}
- Skin Protection: Chemical-resistant gloves (butyl rubber is recommended) and impervious clothing to prevent skin contact.^{[2][5][6]}

- Respiratory Protection: In areas with inadequate ventilation or when dealing with vapors or mists, use a NIOSH-approved respirator with an organic vapor cartridge.[\[2\]](#)[\[5\]](#)[\[6\]](#)

Q3: What are the proper storage conditions for **2,4-Dichlorotoluene**?

A3: Store **2,4-Dichlorotoluene** in a cool, dry, and well-ventilated area in a tightly closed container.[\[1\]](#)[\[2\]](#)[\[3\]](#) Keep it away from heat, sparks, open flames, and other sources of ignition.[\[1\]](#)[\[2\]](#) It should be stored separately from incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)[\[4\]](#)[\[6\]](#)

Q4: What should I do in case of a spill?

A4: In the event of a spill, immediately ensure the area is well-ventilated and remove all sources of ignition.[\[1\]](#)[\[3\]](#) Wearing appropriate PPE, contain the spill using an inert absorbent material like sand, earth, or vermiculite.[\[1\]](#)[\[4\]](#)[\[7\]](#) Collect the absorbed material and place it in a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#)[\[3\]](#) Prevent the spill from entering drains or waterways.[\[2\]](#)[\[3\]](#)

Q5: What are the first-aid measures for exposure to **2,4-Dichlorotoluene**?

A5:

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek medical aid.[\[1\]](#)[\[2\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Flush the skin with plenty of water for at least 15 minutes.[\[1\]](#) Seek medical attention if irritation develops.[\[1\]](#)[\[5\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, have them rinse their mouth and drink 2-4 cupfuls of milk or water.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)[\[2\]](#)

Quantitative Data

Physical and Chemical Properties

Property	Value
CAS Number	95-73-8[1][2]
Molecular Formula	C ₇ H ₆ Cl ₂ [1][2]
Molecular Weight	161.03 g/mol [1][2]
Appearance	Clear, colorless liquid[1][6]
Boiling Point	196-201 °C (385-394 °F)[5][8]
Melting Point	-13.1 °C (8.4 °F)[5][6]
Flash Point	79 °C (174.2 °F)[1][9]
Density	1.246 g/mL at 25 °C[2]
Solubility	Insoluble in water[5][6]

Exposure and Toxicity Data

Parameter	Value
Oral LD50 (Rat)	2400 mg/kg[1][2]
Oral LD50 (Mouse)	2400 mg/kg[1]

Experimental Protocols

Protocol 1: Standard Handling Procedure

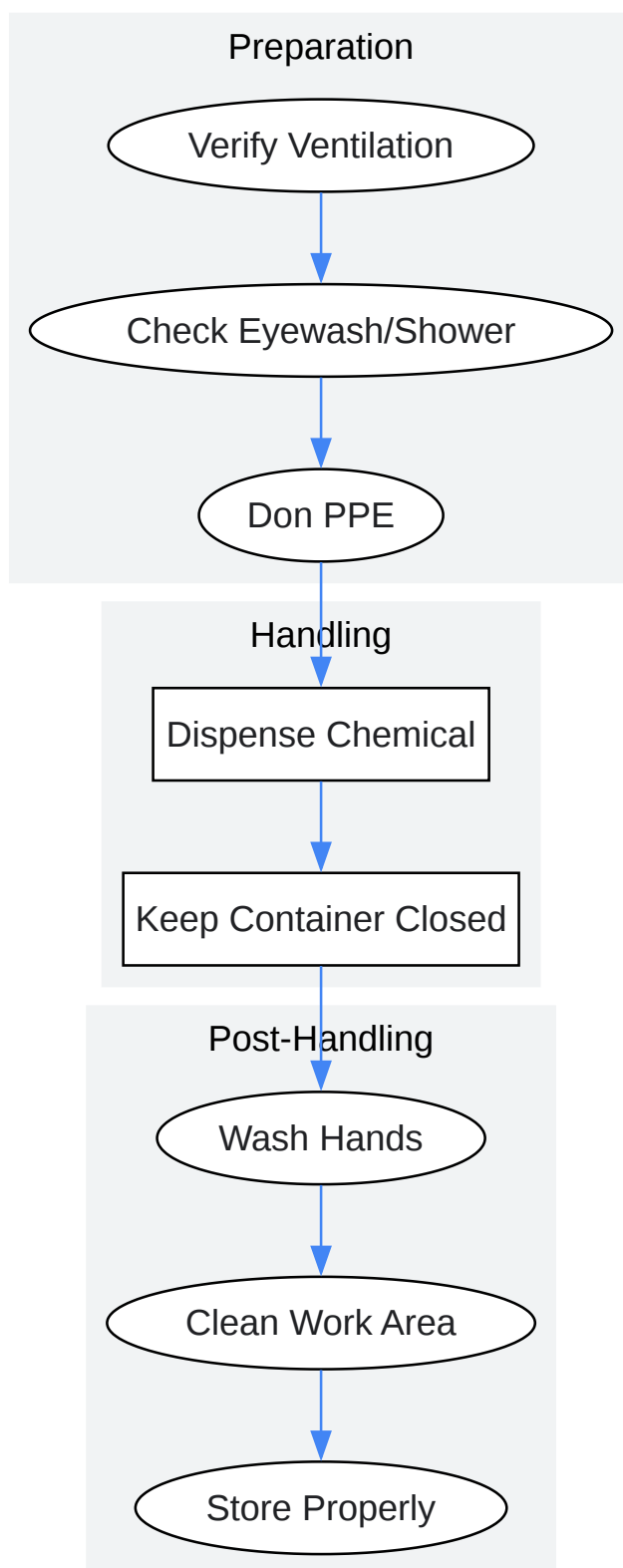
- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[1] Confirm that the work area is well-ventilated.
- Personal Protective Equipment (PPE): Don the required PPE, including safety goggles with side shields, chemical-resistant gloves (butyl rubber), and a lab coat or impervious clothing. [2][5][6]
- Handling:

- Avoid contact with eyes, skin, and clothing.[1]
- Avoid inhalation of vapor or mist.[2]
- Keep the container tightly closed when not in use.[1]
- Keep away from heat, sparks, and open flames.[1][2]
- Post-Handling: Wash hands thoroughly after handling.[1][2] Remove and wash contaminated clothing before reuse.[1]

Protocol 2: Spill Response Procedure

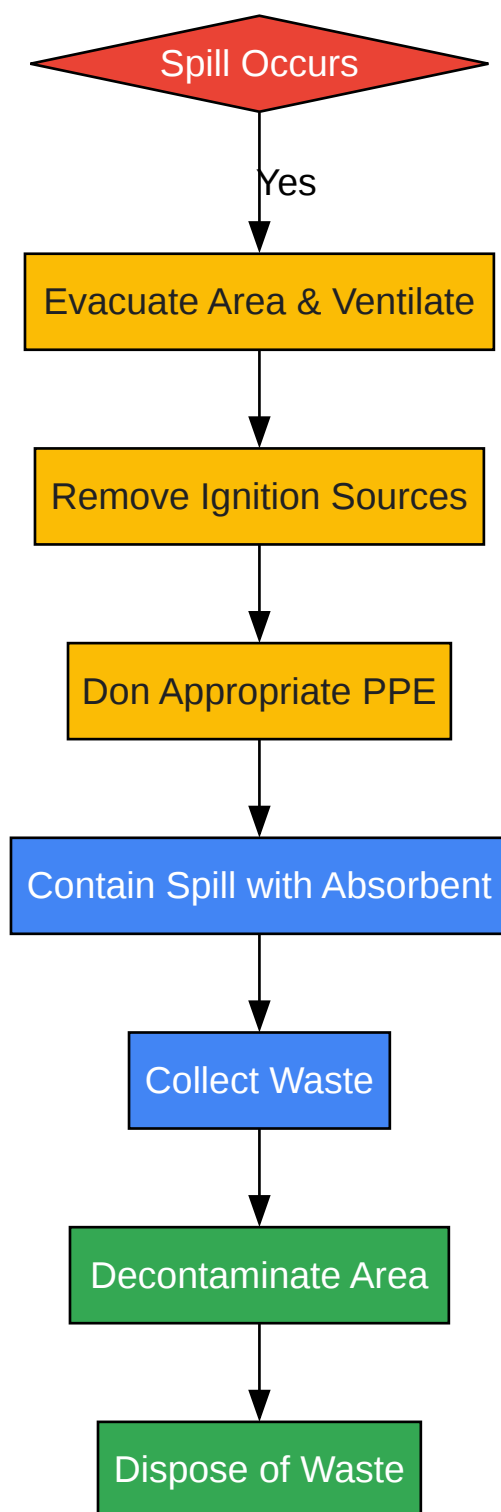
- Evacuation and Ventilation: Immediately evacuate non-essential personnel from the spill area. Ensure the area is well-ventilated to disperse vapors.[1][3]
- Control Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces) from the vicinity of the spill.[1][3]
- Don PPE: Put on the appropriate PPE, including respiratory protection if vapors are present.[2][3]
- Containment: Use an inert absorbent material such as sand, earth, or vermiculite to contain the spill.[1][4][7] Do not allow the spill to enter drains or waterways.[2][3]
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealable container for hazardous waste disposal.[2][3]
- Decontamination: Clean the spill area with a suitable solvent, followed by washing with soap and water.[5]
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations.[1][3]

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2,4-Dichlorotoluene**.



[Click to download full resolution via product page](#)

Caption: Decision tree for responding to a **2,4-Dichlorotoluene** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. ICSC 1727 - 2,4-DICHLOROTOLUENE [inchem.org]
- 5. 2,4-DICHLOROTOLUENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. 2,4-Dichlorotoluene | C₇H₆Cl₂ | CID 7254 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. chemimpex.com [chemimpex.com]
- 9. 2,4-Dichlorotoluene 99 95-73-8 [sigmaaldrich.com]
- To cite this document: BenchChem. [Safe handling and storage procedures for 2,4-Dichlorotoluene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165549#safe-handling-and-storage-procedures-for-2-4-dichlorotoluene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com